

# Personal protective equipment for handling Eleven-Nineteen-Leukemia Protein IN-1

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Compound of Interest

Compound Name:

Eleven-Nineteen-Leukemia
Protein IN-1

Cat. No.:

B12406110

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# Essential Safety and Handling Guide for Eleven-Nineteen-Leukemia Protein IN-1

Disclaimer: A specific Safety Data Sheet (SDS) for **Eleven-Nineteen-Leukemia Protein IN-1** is not publicly available. This guide is based on established best practices for handling potent, powdered small molecule inhibitors in a research laboratory setting. All personnel must conduct a thorough risk assessment before beginning any work.

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Eleven-Nineteen-Leukemia Protein IN-1**. The following procedures are designed to minimize exposure and ensure a safe laboratory environment.

### **Hazard Identification and Assessment**

Eleven-Nineteen-Leukemia Protein IN-1 is a potent inhibitor of the ENL YEATS domain.[1][2] The ENL protein is a histone acetylation reader involved in transcriptional regulation and is implicated in the pathogenesis of acute myeloid leukemia (AML), particularly in cases with MLL gene rearrangements.[2][3][4] As a potent biological modulator, this compound should be handled with caution, assuming it may have toxicological properties. The primary hazards are associated with the handling of the powdered form, which poses an inhalation risk.





## **Personal Protective Equipment (PPE)**

A comprehensive PPE strategy is mandatory to prevent dermal, ocular, and respiratory exposure. The open handling of the powdered compound is strongly discouraged.[5]



PPE Category	Specification	Rationale
Eye and Face Protection	ANSI Z87.1-compliant safety glasses with side shields are the minimum requirement.[6] A full-face shield should be worn over safety glasses when handling the powder or when there is a significant splash risk.	Protects against accidental splashes of solutions and airborne particles of the powdered compound.
Hand Protection	Double gloving with disposable, powder-free nitrile gloves is required.[6] Check the glove manufacturer's chemical resistance guide for compatibility with the solvent used for reconstitution. Gloves should be changed immediately upon known or suspected contact with the compound.	Provides a barrier against skin contact. Double gloving offers additional protection in case the outer glove is breached.
Body Protection	A buttoned, long-sleeved laboratory coat is mandatory.  [6][7] Consider a disposable gown over the lab coat when handling larger quantities of the powder.	Protects skin and personal clothing from contamination.
Respiratory Protection	When handling the powdered form outside of a containment system (e.g., glove box), a NIOSH-approved respirator (e.g., N95 or higher) is essential to prevent inhalation.	The powdered form can easily become airborne, posing a significant inhalation hazard.



## **Operational Plan: Safe Handling Procedures**

Engineering controls are the primary means of exposure reduction and must be used in conjunction with appropriate PPE.

### **Engineering Controls:**

- Primary Containment: Whenever possible, handle the powdered form of Eleven-Nineteen-Leukemia Protein IN-1 in a certified chemical fume hood, a ventilated balance safety enclosure, or a glove box to minimize the risk of inhalation.[8]
- Facility Ventilation: Work areas should have single-pass air handling systems with negative pressure relative to adjacent corridors to prevent the spread of airborne contaminants.[5][8]

### Step-by-Step Handling Protocol:

- Preparation:
  - Designate a specific area for handling the compound.
  - Ensure all necessary PPE, spill cleanup materials, and waste containers are readily accessible.
  - Pre-label all vials and tubes before beginning work.
- · Weighing the Powdered Compound:
  - Perform this task within a ventilated enclosure or chemical fume hood to contain any airborne powder.
  - Use anti-static weigh paper or a tared vial to prevent dispersal of the powder.
  - Handle the container and spatula with care to avoid generating dust.
  - Close the primary container immediately after weighing.
- Reconstitution (Creating a Stock Solution):



- Add the solvent to the vial containing the weighed powder slowly and carefully to avoid splashing.
- Cap the vial securely before agitating (vortexing or sonicating) to fully dissolve the compound.
- Visually inspect to ensure complete dissolution before proceeding.
- · Handling Solutions:
  - All work with solutions of the inhibitor should be performed in a chemical fume hood.
  - Use positive displacement pipettes for accurate and safe transfer of solutions.

## **Disposal Plan**

All waste generated from handling **Eleven-Nineteen-Leukemia Protein IN-1** must be treated as hazardous chemical waste.

Waste Stream	Disposal Procedure	
Solid Waste	All contaminated solid materials (e.g., gloves, weigh paper, pipette tips, vials) must be collected in a dedicated, clearly labeled hazardous waste container.[9]	
Liquid Waste	Unused or waste solutions containing the inhibitor should be collected in a sealed, properly labeled, and chemically compatible hazardous waste container. Do not dispose of down the sanitary sewer.	
Sharps Waste	Needles and syringes used for administering the compound in experimental models must be disposed of in a designated sharps container.	

Follow all institutional and local regulations for hazardous waste disposal.



## **Quantitative Data Summary**

The following table summarizes the reported biological activity of **Eleven-Nineteen-Leukemia Protein IN-1** and related compounds.

Compound/Inh ibitor	Target Cell Line	Assay Type	IC50 / CC50 Value	Reference
Eleven-Nineteen- Leukemia Protein IN-1	ENL YEATS domain	Biochemical Assay	IC50: 14.5 nM	[1]
Eleven-Nineteen- Leukemia Protein IN-1	MOLM-13 cells	Cell Viability	IC50: 39.6 μM	[1]
Eleven-Nineteen- Leukemia Protein IN-1	MV4-11 cells	Cell Viability	IC50: 45.1 μM	[1]

# Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol outlines the steps for safely preparing a stock solution from the powdered compound.

### Materials:

- Eleven-Nineteen-Leukemia Protein IN-1 (solid)
- Appropriate solvent (e.g., DMSO)
- Ventilated balance enclosure or chemical fume hood
- Calibrated analytical balance
- · Microcentrifuge tubes or vials



- · Calibrated pipettes and sterile, filtered tips
- Vortex mixer

### Procedure:

- Don all required PPE as specified in Section 2.
- Perform all powder handling steps within a certified chemical fume hood or other ventilated enclosure.
- Tare a sterile microcentrifuge tube on the analytical balance.
- Carefully weigh the desired amount of Eleven-Nineteen-Leukemia Protein IN-1 into the tared tube.
- Record the exact mass of the compound.
- Calculate the volume of solvent required to achieve a 10 mM concentration based on the molecular weight of the compound.
- Using a calibrated pipette, add the calculated volume of solvent to the tube containing the powder.
- Securely cap the tube and vortex until the solid is completely dissolved. Gentle heating or sonication may be required, depending on the compound's solubility characteristics.
- Label the tube clearly with the compound name, concentration, solvent, and date of preparation.
- Store the stock solution at the recommended temperature (typically -20°C or -80°C) in small aliquots to avoid repeated freeze-thaw cycles.

# Visualization of the ENL Signaling Pathway

The Eleven-Nineteen Leukemia (ENL) protein is a key component of the Super Elongation Complex (SEC), which regulates transcriptional elongation. ENL uses its YEATS domain to recognize acetylated histone tails (specifically H3K9ac and H3K27ac), tethering the SEC to

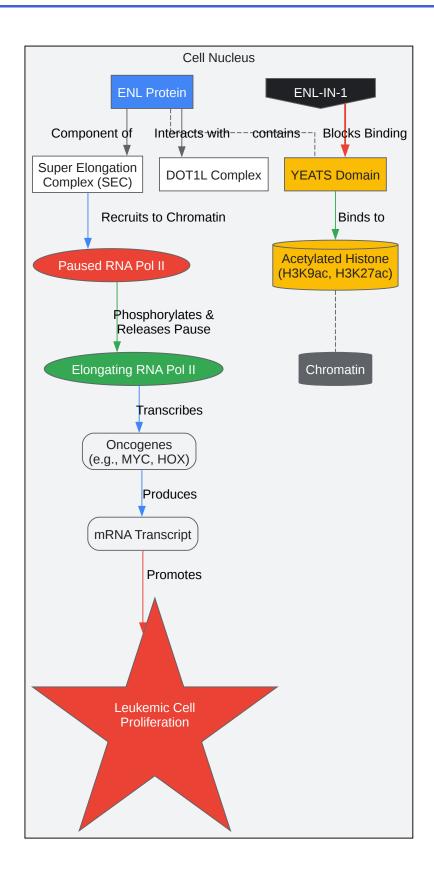


## Safety Operating Guide

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chromatin. This action promotes the release of paused RNA Polymerase II (Pol II), leading to the productive elongation of transcripts for key oncogenes like MYC and HOX genes, which are critical for leukemic cell proliferation.[2][10]





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Caption: Role of ENL in Transcriptional Elongation and Leukemia.



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